

Application Note: Analytical Characterization of 1-(3,4-Difluorophenyl)cyclopropanemethanamine

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Compound of Interest

Compound Name: 1-(3,4-Difluorophenyl)cyclopropanemethanamine

Cat. No.: B15047624

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Introduction & Structural Context[1][2][3][4][5][6][7][8]

1-(3,4-Difluorophenyl)cyclopropanemethanamine (CAS: 1368712-82-6) is a specialized 1,1-disubstituted cyclopropane scaffold.[1] Unlike its regioisomer, (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine (a key intermediate for Ticagrelor), this molecule features a quaternary carbon at position 1, bearing both the aromatic ring and the aminomethyl group.[1]

This structural distinction is critical in drug development. The geminal disubstitution creates a unique steric environment that influences metabolic stability and receptor binding kinetics. This guide provides a definitive protocol for distinguishing this scaffold from its isomers and precursors using high-resolution NMR and MS/MS techniques.

Chemical Profile

Property	Value
IUPAC Name	[1-(3,4-difluorophenyl)cyclopropyl]methanamine
Molecular Formula	C ₁₀ H ₁₁ F ₂ N
Molecular Weight	183.20 g/mol
Monoisotopic Mass	183.0860 Da
Key Structural Feature	Achiral quaternary center (C1) with plane of symmetry
Precursor	1-(3,4-Difluorophenyl)cyclopropanecarbonitrile (CAS 186347-65-9)

Mass Spectrometry Analysis (LC-MS/MS)

Methodology & Rationale

For this amine, Electrospray Ionization (ESI) in positive mode is the method of choice due to the basicity of the primary amine. The fragmentation pattern is dominated by the stability of the cyclopropyl-stabilized benzylic cations.

Experimental Protocol

- Instrument: Q-TOF or Triple Quadrupole MS coupled to UHPLC.[\[1\]](#)
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).[\[1\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Ionization Source: ESI Positive (+).[\[1\]](#)
- Cone Voltage: 30 V (Low enough to preserve molecular ion).

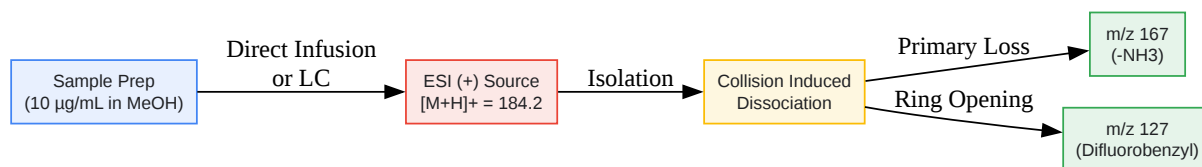
Fragmentation Analysis (MS/MS)

The parent ion

undergoes characteristic cleavages.

m/z (Fragment)	Identity	Mechanism
184.2		Protonated Molecular Ion.[1]
167.2		Loss of ammonia.[1] Formation of 1-(3,4-difluorophenyl)cyclopropylmethyl cation.[1]
153.1		Cleavage of the C1-CH2 bond. [1] Formation of the 1-(3,4-difluorophenyl)cyclopropyl cation.[1]
127.0		Difluorobenzyl cation (Tropylium equivalent), resulting from cyclopropane ring disintegration.[1]

Workflow Diagram



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Figure 1: MS/MS fragmentation workflow for structural confirmation.

NMR Spectroscopy Analysis Strategic Approach

The 1,1-disubstitution pattern renders the molecule achiral, possessing a plane of symmetry that bisects the C2-C3 bond.[1] This simplifies the spectrum compared to the chiral 1,2-isomer.

- Solvent:

is preferred for resolution;

if investigating exchangeable amine protons.[\[1\]](#)

- Internal Standard: TMS (

ppm).[\[1\]](#)

¹H NMR (Proton) Interpretation

The cyclopropane ring protons appear as two distinct multiplets due to the facial difference relative to the aromatic ring (cis vs. trans).

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.05 - 7.15	Multiplet	1H	Ar-H (C5)	Coupled to F (J~8-10Hz)
6.90 - 7.00	Multiplet	2H	Ar-H (C2, C6)	Complex F-H coupling pattern
2.85	Singlet	2H		Diagnostic: Singlet confirms quaternary C1. [1] (Would be doublet/AB system in chiral 1,2-isomer)
1.30	Broad s	2H		Exchangeable with
0.95 - 1.05	Multiplet (AA'BB')	2H	Cyclopropyl (cis to Ph)	Upfield shift typical of cyclopropane
0.80 - 0.90	Multiplet (AA'BB')	2H	Cyclopropyl (trans to Ph)	Distinct from cis protons due to ring current anisotropy

¹⁹F NMR (Fluorine)

Critical for confirming the 3,4-difluoro substitution pattern.[\[1\]](#)

- δ -138.5 ppm (1F, m): Meta-fluorine.[\[1\]](#)
- δ -141.2 ppm (1F, m): Para-fluorine.[\[1\]](#)
- Note: Values are approximate relative to

.^[1]^[2] The complex multiplet structure arises from

,

, and

couplings.^[1]

¹³C NMR (Carbon)

- Quaternary C1: ~28-30 ppm.^[1]
- Cyclopropyl CH2 (C2/C3): ~12-15 ppm (High field).^[1]
- Aminomethyl (-CH2-N): ~52 ppm.^[1]
- C-F Carbons: ~148-152 ppm (Doublet of doublets, Hz).^[1]

Quality Control & Impurity Profiling

Distinguishing the Regioisomer

The most common error is confusing this target with the Ticagrelor intermediate.

Feature	Target: 1,1-Disubstituted	Impurity: 1,2-Disubstituted
Symmetry	Achiral (Plane of Symmetry)	Chiral (Enantiomers)
CH2-N Signal	Singlet (2H)	AB System or Doublet (Diastereotopic)
Cyclopropane H	2 sets of equivalent protons	4 distinct proton environments

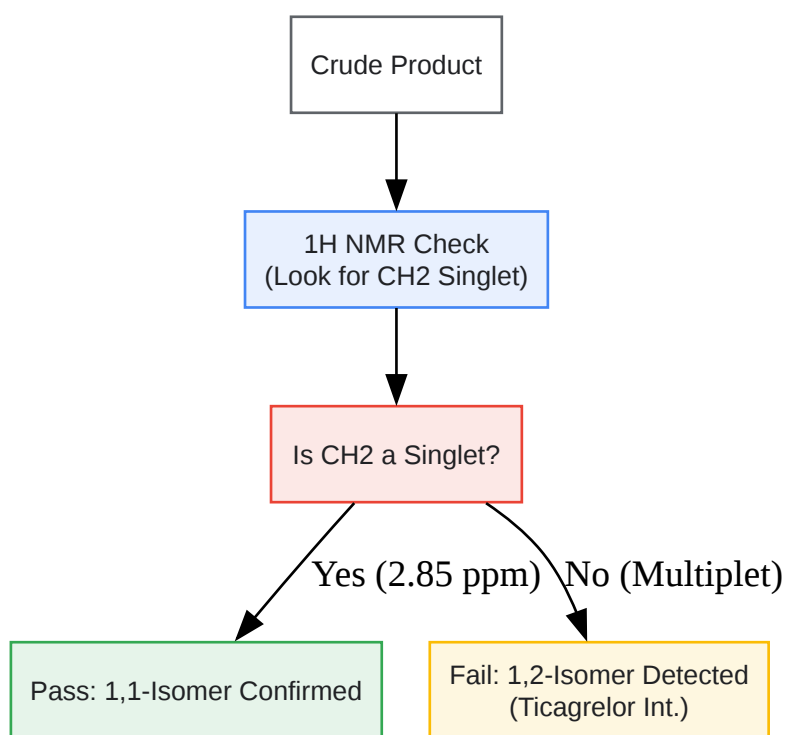
Precursor Identification

Synthesis typically proceeds via the reduction of 1-(3,4-difluorophenyl)cyclopropanecarbonitrile.^[1]

- Impurity Marker: Residual Nitrile.^[1]

- Detection:
 - IR: Sharp band at $\sim 2240\text{ cm}^{-1}$.^[1]
 - ^{13}C NMR: Signal at $\sim 120\text{ ppm}$ (CN group).
 - MS:
(Mass difference of -4 Da vs product).^[1]

QC Workflow Diagram



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Figure 2: Rapid NMR screening logic for regioisomer validation.

References

- National Center for Biotechnology Information. (2023).^[1] PubChem Compound Summary for CID 1368712-82-6. Retrieved from [\[Link\]](#)

- Silverstein, R. M., et al. (2014).[1] Spectrometric Identification of Organic Compounds. (Reference for general 3,4-difluorophenyl coupling constants).
- Pretsch, E., et al. (2009).[1] Structure Determination of Organic Compounds. (Reference for cyclopropane chemical shift prediction).

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Sources

- 1. 1094442-17-7, 1-(2-Chloro-6-fluorophenyl)cyclopentanamine- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
- 2. ¹⁹F [nmr.chem.ucsb.edu]
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